

Introduction: The Strategic Value of Functionalized Cyclohexenones

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Compound of Interest

Compound Name: 2-Iodocyclohex-2-en-1-one

CAS No.: 33948-36-6

Cat. No.: B1246760

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The α,β -unsaturated cyclohexenone framework is a privileged scaffold in organic synthesis, serving as a cornerstone for a multitude of natural products, pharmaceuticals, and advanced materials.[1][2] Its inherent reactivity allows for diverse chemical transformations, making it an invaluable building block for creating molecular complexity. The introduction of a halogen at the C2 position, specifically iodine as in **2-iodocyclohex-2-en-1-one**, transforms this versatile scaffold into an ideal electrophilic partner for palladium-catalyzed cross-coupling reactions.

Palladium-catalyzed cross-coupling has revolutionized the art of molecule-building, a feat recognized with the 2010 Nobel Prize in Chemistry awarded to Richard F. Heck, Ei-ichi Negishi, and Akira Suzuki.[3][4] These reactions provide a powerful and reliable method for forging carbon-carbon (C-C) and carbon-heteroatom bonds with high efficiency and functional group tolerance.[5][6] The carbon-iodine (C-I) bond in **2-iodocyclohex-2-en-1-one** is significantly weaker than corresponding C-Br or C-Cl bonds, facilitating the crucial initial step of oxidative addition to the palladium catalyst.[7] This enhanced reactivity allows for milder reaction conditions and broader substrate scope, making **2-iodocyclohex-2-en-1-one** a superior substrate for constructing highly functionalized cyclic enones.

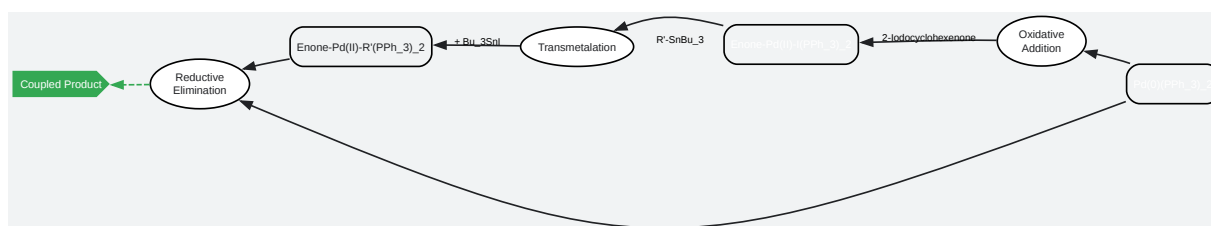
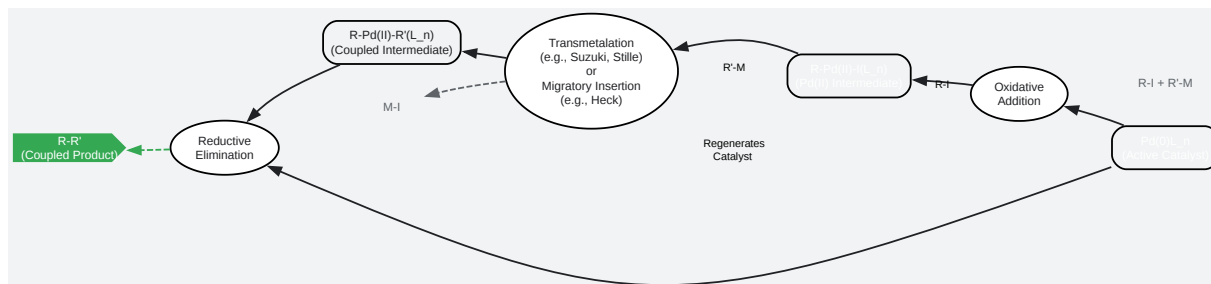
This guide provides detailed application notes, step-by-step protocols, and mechanistic rationale for several key palladium-catalyzed cross-coupling reactions utilizing **2-iodocyclohex-2-en-1-one**, tailored for researchers and professionals in synthetic chemistry and drug development.

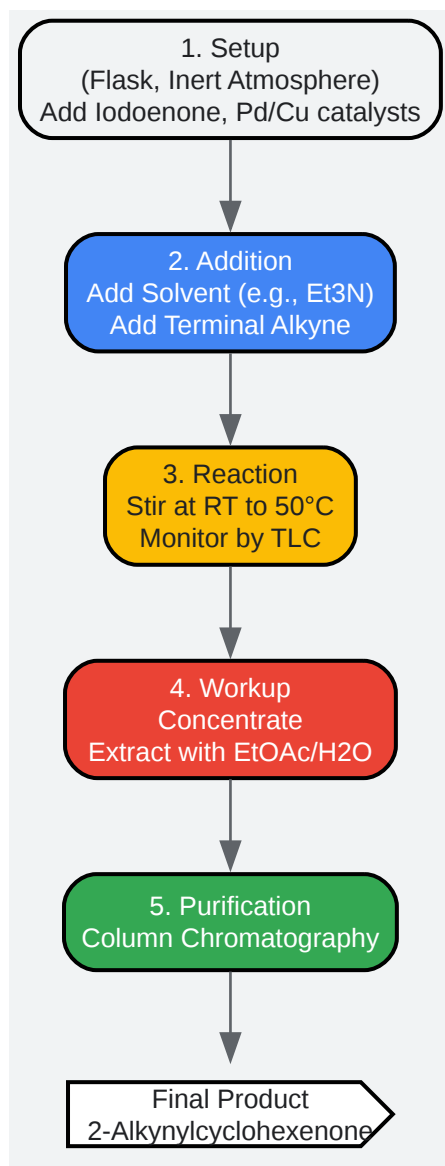
PART 1: The General Catalytic Engine: Understanding the Cross-Coupling Cycle

Nearly all palladium-catalyzed cross-coupling reactions proceed through a common catalytic cycle, a fundamental concept for troubleshooting and reaction optimization.^{[3][8]} The cycle involves the palladium catalyst shuttling between its Pd(0) and Pd(II) oxidation states.

The Three Key Stages:

- **Oxidative Addition:** The cycle begins with the active Pd(0) catalyst inserting into the carbon-iodine bond of **2-iodocyclohex-2-en-1-one**. This step forms a square planar Pd(II) intermediate, and it is often the rate-determining step of the overall reaction.^[4]
- **Transmetalation or Olefin Insertion:**
 - In reactions like the Suzuki, Stille, or Sonogashira coupling, the organometallic nucleophile (e.g., organoboron, organotin, or copper acetylide) undergoes transmetalation, transferring its organic moiety to the palladium center and displacing the iodide.^{[3][9]}
 - In the Mizoroki-Heck reaction, the alkene coupling partner coordinates to the palladium and then undergoes migratory insertion into the Pd-C bond.^[8]
- **Reductive Elimination:** The two organic partners, now bound to the same palladium center, are coupled and expelled from the coordination sphere. This step forms the desired C-C bond and regenerates the active Pd(0) catalyst, allowing the cycle to begin anew.^[3]





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Sources

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